

physical and chemical properties of trimethoxymethane

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An In-depth Technical Guide to **Trimethoxymethane**: Properties, Reactions, and Applications

Introduction

Trimethoxymethane, also known as trimethyl orthoformate (TMOF), is the simplest orthoester with the chemical formula $\text{HC}(\text{OCH}_3)_3$.^[1] It is a colorless liquid with a pungent, ethereal odor, valued for its versatility as a reagent and solvent in organic synthesis.^{[2][3]} This technical guide provides a comprehensive overview of the physical and chemical properties of **trimethoxymethane**, its applications in synthesis, and key experimental considerations for researchers, scientists, and drug development professionals. Its utility spans from serving as a protecting group for aldehydes to acting as a dehydrating agent and a precursor in the synthesis of various pharmaceuticals and agrochemicals.^{[4][5]}

Physical and Chemical Properties

Trimethoxymethane is a volatile and flammable liquid that is sensitive to moisture.^{[6][7]} It is miscible with many organic solvents such as alcohol, ether, and benzene, but only slightly soluble in water, with which it hydrolyzes.^{[6][8]}

Quantitative Physical Properties

The key physical and chemical constants for **trimethoxymethane** are summarized below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₀ O ₃	[2][9]
Molecular Weight	106.12 g/mol	[10]
CAS Number	149-73-5	[2][10]
Appearance	Colorless liquid	[2][6][10]
Odor	Pungent, ethereal	[2][3]
Density	0.97 g/mL at 25 °C	[2][6]
Melting Point	-53 °C	[6][8]
Boiling Point	101-102 °C	[2][6][8]
Refractive Index (n ²⁰ /D)	1.379	[2][6][11]
Vapor Pressure	23.5 mmHg at 20 °C	[2][6]
Vapor Density	3.67 (vs air)	[2][6][11]
Flash Point	13-15 °C (55.4-60 °F)	[2][11]
Autoignition Temperature	255 °C (491 °F)	[2][12]
Explosive Limits	1.4 - 44.6% (V)	[2][6]
Water Solubility	10 g/L (undergoes hydrolysis)	[2][6][13]

Solubility Profile

Trimethoxymethane exhibits good solubility in a range of common organic solvents while being only slightly soluble in water, where it is prone to decomposition.

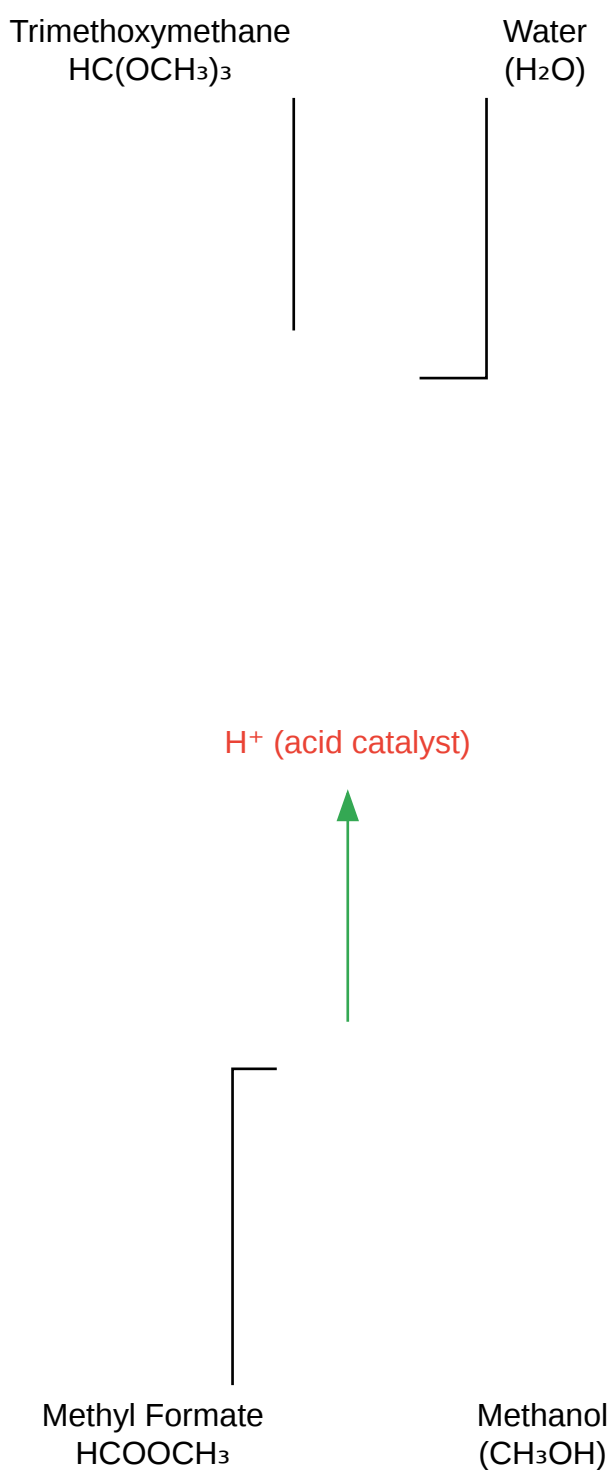
Solvent	Solubility	Source(s)
Water	10 g/L (with hydrolysis)	[2] [6]
Ethanol	Miscible	[2] [6] [10]
Ether	Miscible	[2] [6] [10]
Benzene	Miscible	[2] [6] [8]
Oils	Miscible	[2]
Acetone	Readily soluble	[14]

Chemical Reactivity and Applications

Trimethoxymethane's reactivity is centered around the electrophilic central carbon, making it an excellent reagent for various transformations in organic synthesis.

Hydrolysis

In the presence of water, particularly under acidic conditions, **trimethoxymethane** hydrolyzes to form methyl formate and methanol.[\[3\]](#)[\[15\]](#) This reactivity makes it useful as a dehydrating agent, driving equilibrium reactions such as esterifications and acetal formations to completion by consuming water.[\[5\]](#)

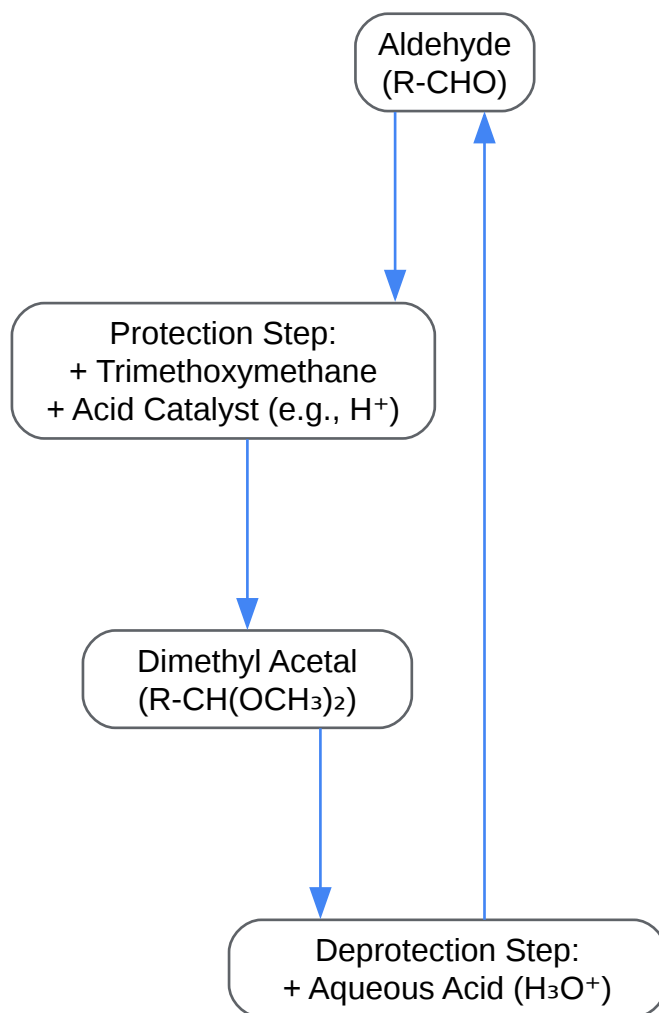


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Caption: Acid-catalyzed hydrolysis of **trimethoxymethane**.

Protecting Group for Aldehydes

A primary application of **trimethoxymethane** is the protection of aldehydes as their corresponding dimethyl acetals.[2][4] This reaction is typically acid-catalyzed and is reversible, allowing for deprotection under aqueous acidic conditions.



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Caption: Workflow for aldehyde protection and deprotection.

Reagent in Organic Synthesis

Trimethoxymethane is a key building block for introducing formyl and methyl groups and for constructing heterocyclic rings.[2][5]

- **Formylation and Methylation:** It can introduce a formyl group to a nucleophilic substrate, such as an amine, to form an N-formyl derivative (R-NH-CHO).[5] It is also used for the N-methylation of amines and the conversion of sulfonic acids to methyl esters.[2][16]

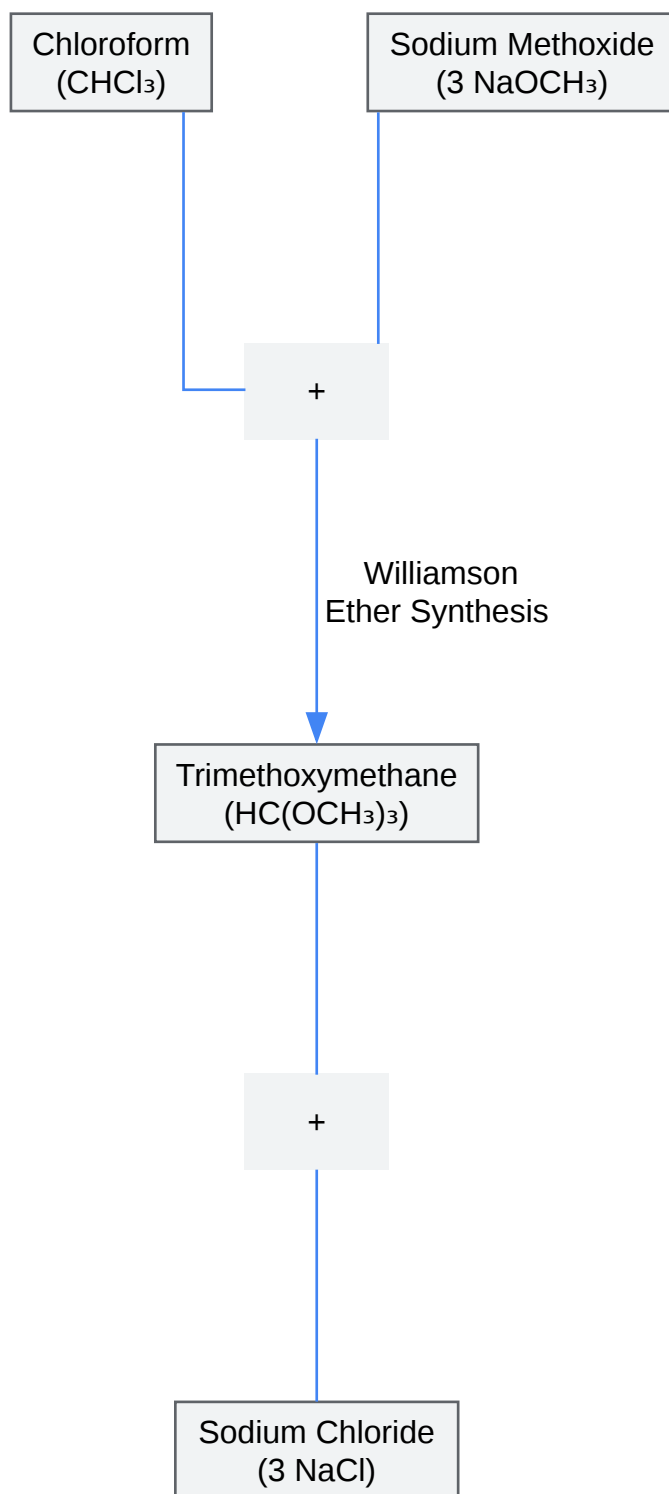
- **Dehydrating Agent:** It is used as a dehydrating agent to prevent the hardening of polyurethane and epoxy coatings and in the preparation of nanoparticles.[4][8]
- **Radical Methylation:** In modern synthetic methods, it serves as a methyl radical source in nickel/photoredox-catalyzed reactions for the methylation of (hetero)aryl chlorides.[1]
- **Pharmaceutical and Agrochemical Synthesis:** It is a crucial intermediate in the production of Vitamin B1, sulfa drugs, antibiotics like floxacine, and fungicides such as azoxystrobin.[5][8]

Experimental Protocols

Detailed, validated experimental protocols require laboratory-specific optimization. However, the following sections provide generalized methodologies based on established chemical principles for the synthesis and key reactions of **trimethoxymethane**.

Synthesis of Trimethoxymethane

Two common industrial methods for synthesizing **trimethoxymethane** are the methanolysis of hydrogen cyanide and the reaction of chloroform with sodium methoxide, an example of the Williamson ether synthesis.[6][15]



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Caption: Synthesis via the Williamson ether synthesis route.

Illustrative Protocol (from Chloroform and Sodium Methoxide):

- Preparation: Sodium methoxide is prepared by carefully reacting metallic sodium with an excess of anhydrous methanol under an inert atmosphere.
- Reaction: Chloroform is added dropwise to the cooled sodium methoxide solution in methanol. The reaction is exothermic and should be maintained at a controlled temperature.
- Reflux: After the addition is complete, the mixture is refluxed for several hours to drive the reaction to completion.
- Workup: The resulting mixture is cooled, and the precipitated sodium chloride is removed by filtration.
- Purification: The excess methanol is removed from the filtrate by distillation. The crude **trimethoxymethane** is then purified by fractional distillation to yield the final product.

Protocol for Aldehyde Protection

Illustrative Protocol for Acetal Formation:

- Setup: An aldehyde is dissolved in an anhydrous solvent, often methanol or the **trimethoxymethane** itself, in a flask equipped with a stirrer and a drying tube.
- Reagents: **Trimethoxymethane** (1.1 to 1.5 equivalents) is added to the solution.
- Catalyst: A catalytic amount of a strong acid, such as p-toluenesulfonic acid (p-TSA) or sulfuric acid, is added to the mixture.
- Reaction: The reaction is stirred at room temperature or with gentle heating until analysis (e.g., by TLC or GC) indicates the complete consumption of the aldehyde.
- Workup: The reaction is quenched by adding a weak base (e.g., triethylamine or sodium bicarbonate solution) to neutralize the acid catalyst. The solvent is removed under reduced pressure.
- Purification: The resulting crude acetal is purified, typically by distillation or chromatography, to remove non-volatile impurities and byproducts.

Safety and Handling

Trimethoxymethane is a hazardous chemical that requires careful handling.

- Hazards: It is a highly flammable liquid and vapor (H225) and causes serious eye irritation (H319).[2][10][11] It is also a skin and mucous membrane irritant.[2][3]
- Handling: Work in a well-ventilated area or a chemical fume hood.[12] Use personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[11][17] Ground all equipment and use spark-proof tools to prevent ignition from static discharge.[12][18] Avoid contact with skin, eyes, and inhalation of vapors.[17]
- Storage: Store in a cool, dry, well-ventilated place away from heat, sparks, open flames, and strong oxidizing agents.[6] It is moisture-sensitive and should be stored in tightly sealed containers, preferably under an inert atmosphere like nitrogen.[6][7]

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